

Egfr-IN-86 synthesis and chemical structure

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Compound of Interest

Compound Name: *Egfr-IN-86*

Cat. No.: *B12378461*

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No Public Data Available for Egfr-IN-86

A comprehensive search of scientific databases and public literature has yielded no specific information on a compound designated "**Egfr-IN-86**." This suggests that "**Egfr-IN-86**" may be an internal, pre-clinical, or otherwise undisclosed compound name that has not yet been published in peer-reviewed literature or chemical registries.

The search results for "**Egfr-IN-86**" were primarily related to two distinct topics:

- Epidermal Growth Factor Receptor (EGFR): A key protein in cell signaling that is often implicated in cancer. Research in this area focuses on the development of EGFR tyrosine kinase inhibitors (TKIs) for cancer therapy.
- estimated Glomerular Filtration Rate (eGFR): A clinical measure used to assess kidney function.

Due to the lack of available data, it is not possible to provide a technical guide on the synthesis, chemical structure, experimental protocols, and signaling pathways related to a compound specifically named "**Egfr-IN-86**."

Potential Alternative Approaches

For researchers, scientists, and drug development professionals interested in the field of EGFR inhibitors, several well-characterized compounds could serve as relevant subjects for an in-depth technical guide. These include, but are not limited to:

- First-generation EGFR TKIs: Gefitinib, Erlotinib
- Second-generation EGFR TKIs: Afatinib, Dacomitinib
- Third-generation EGFR TKIs: Osimertinib, Rociletinib

Should information on a specific, publicly documented EGFR inhibitor be of interest, a detailed technical guide, including synthesis, chemical structure, quantitative data, experimental protocols, and pathway visualizations, can be generated.

We recommend verifying the compound name "**Egfr-IN-86**" for any potential typographical errors or alternative designations. If further information or a different compound name is provided, a comprehensive technical guide can be developed to meet the specified requirements.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com